

3-Benzylloxybenzyl Alcohol: A Versatile Building Block in Modern Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Benzylloxybenzyl alcohol*

Cat. No.: *B139801*

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **3-Benzylloxybenzyl alcohol**, a key aromatic alcohol, serves as an important and versatile building block in organic synthesis. Its unique structural features, combining a reactive benzylic hydroxyl group with a stable benzyl ether protecting group, make it an invaluable intermediate in the construction of complex molecular architectures. This guide provides a comprehensive overview of its synthesis, key reactions, and applications, with a focus on its role in the development of novel pharmaceutical agents.

Physicochemical Properties

3-Benzylloxybenzyl alcohol is a white to pale yellow crystalline solid at room temperature. Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	1700-30-7	[1] [2]
Molecular Formula	C ₁₄ H ₁₄ O ₂	[1] [2]
Molecular Weight	214.26 g/mol	[1] [2]
Appearance	White to pale yellow crystalline solid	[1]
Solubility	Soluble in organic solvents such as ethanol and ether; limited solubility in water.	[1]

Synthesis of 3-Benzylbenzyl Alcohol

Two primary synthetic routes are commonly employed for the preparation of **3-benzylbenzyl alcohol**: the Williamson ether synthesis starting from 3-hydroxybenzyl alcohol and the reduction of 3-benzylbenzaldehyde.

Williamson Ether Synthesis

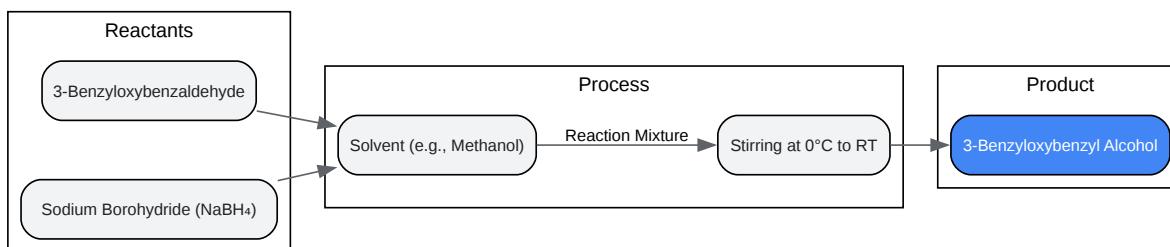
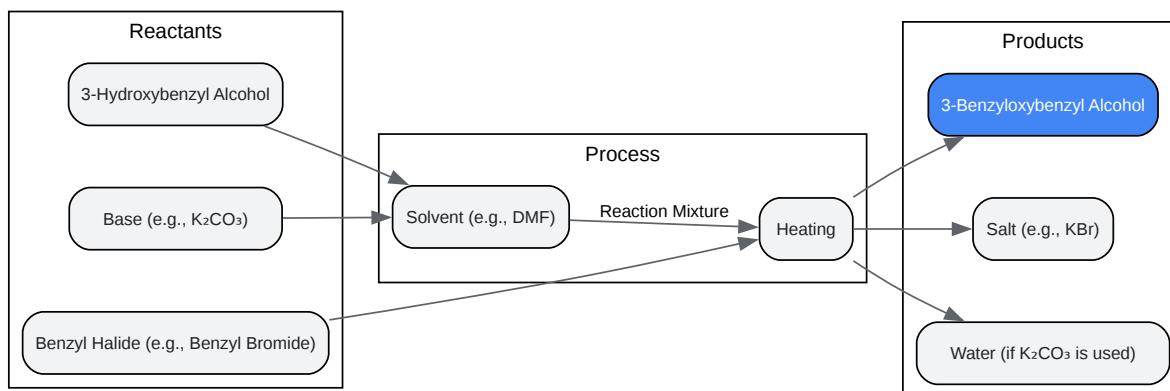
This is the most direct approach, involving the reaction of 3-hydroxybenzyl alcohol with a benzyl halide in the presence of a base.

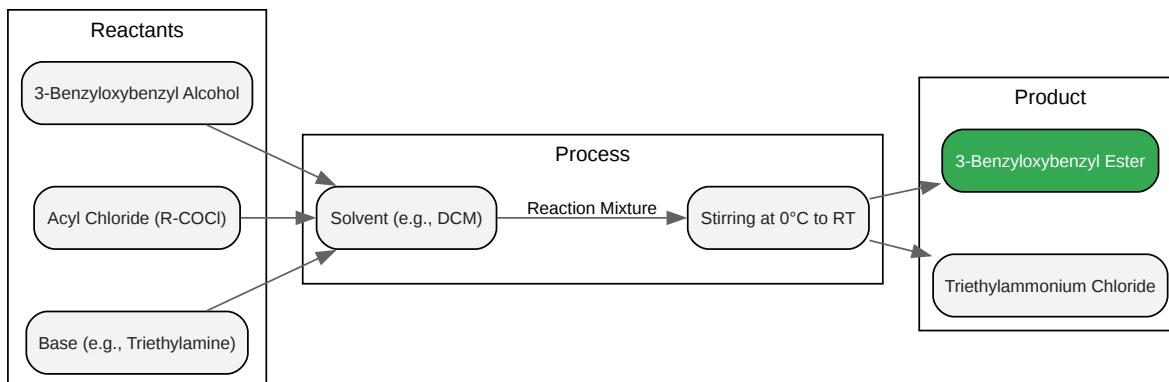
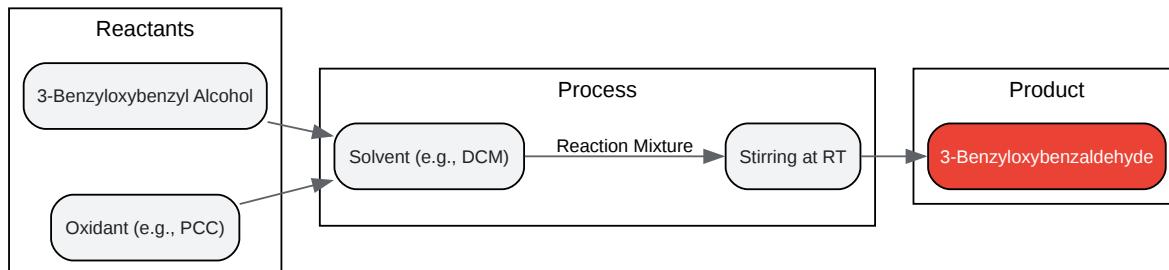
Experimental Protocol:

A detailed experimental procedure for this synthesis is outlined below:

- To a solution of 3-hydroxybenzyl alcohol (1 equivalent) in a suitable polar aprotic solvent such as dimethylformamide (DMF) or acetone, is added a base (1.1-1.5 equivalents), typically potassium carbonate (K₂CO₃) or sodium hydride (NaH).
- The mixture is stirred at room temperature for a predetermined period to ensure the formation of the alkoxide.
- Benzyl bromide or benzyl chloride (1.1-1.2 equivalents) is then added dropwise to the reaction mixture.

- The reaction is heated to a specific temperature (e.g., 60-80 °C) and monitored by thin-layer chromatography (TLC) until completion.
- Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
- The residue is then partitioned between water and an organic solvent (e.g., ethyl acetate).
- The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated in vacuo.
- The crude product is purified by column chromatography on silica gel to afford **3-benzyloxybenzyl alcohol**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 1700-30-7: 3-Benzyl Alcohol | CymitQuimica [cymitquimica.com]
- 2. scbt.com [scbt.com]

- To cite this document: BenchChem. [3-Benzylxybenzyl Alcohol: A Versatile Building Block in Modern Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b139801#3-benzylxybenzyl-alcohol-as-a-building-block-in-organic-synthesis>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com